

An In-depth Technical Guide to the Ultraviolet Stability of Aliphatic Thermoplastic Polyurethanes

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tecoflex

Cat. No.: B1226596

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Aliphatic thermoplastic polyurethanes (TPUs) are a class of versatile elastomers renowned for their exceptional combination of properties, including high abrasion resistance, low-temperature flexibility, and excellent mechanical strength.[1] A key advantage of aliphatic TPUs over their aromatic counterparts is their superior resistance to ultraviolet (UV) radiation, which makes them suitable for applications requiring color stability and long-term performance upon light exposure.[2][3][4] This technical guide provides a comprehensive overview of the UV stability of aliphatic TPUs, delving into the mechanisms of degradation, stabilization strategies, and standard experimental protocols for performance evaluation. This information is particularly critical for applications in the medical field, where device integrity and material properties must be maintained after sterilization and throughout the product's lifecycle.[5][6]

UV Degradation Mechanisms in Aliphatic TPUs

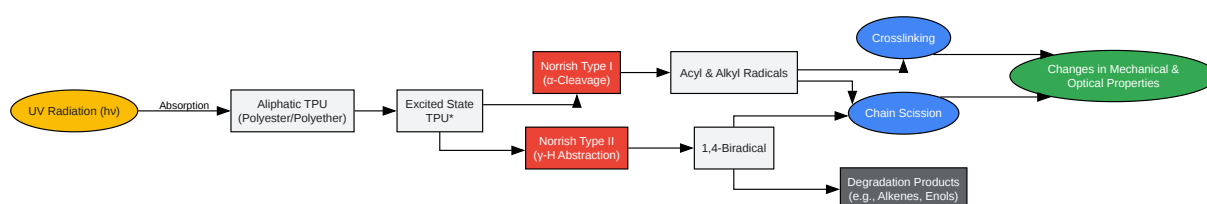
The degradation of aliphatic TPUs upon exposure to UV radiation is a complex process involving photo-oxidation, which leads to chain scission and crosslinking, ultimately altering the material's physical, mechanical, and optical properties.[7][8] The energy from UV photons can be comparable to the dissociation energies of covalent bonds within the polymer, initiating chemical reactions that generate free radicals.[9]

Primary Degradation Pathways

The photodegradation of aliphatic TPUs is predominantly driven by Norrish Type I and Type II reactions involving the carbonyl groups present in the urethane linkages and the polyester or polyether soft segments.^{[10][11]}

- **Norrish Type I Reaction:** This reaction involves the homolytic cleavage of the carbon-carbon bond adjacent to a carbonyl group (α -cleavage) upon photoexcitation. This generates two free radical intermediates: an acyl radical and an alkyl radical.^[7] These radicals can then participate in a series of secondary reactions, including recombination, disproportionation, or decarbonylation, leading to chain scission.^[3]
- **Norrish Type II Reaction:** This pathway involves the intramolecular abstraction of a γ -hydrogen by the excited carbonyl group, forming a 1,4-biradical.^{[1][12]} This biradical can then undergo cleavage of the α,β -carbon bond to yield an enol and a terminal alkene, or it can cyclize to form a cyclobutanol derivative (a Norrish-Yang reaction).^{[1][13]}

The polyether soft segments in aliphatic TPUs are generally more susceptible to hydrogen abstraction than polyester soft segments, leading to a higher propensity for free radical formation, oxidation, and subsequent chain scission.^[6]



[Click to download full resolution via product page](#)

UV Degradation via Norrish Reactions

Stabilization Strategies for Aliphatic TPUs

To mitigate the effects of UV degradation, light stabilizers are incorporated into the TPU formulation. The most common and effective types are UV absorbers and Hindered Amine Light Stabilizers (HALS).

UV Absorbers

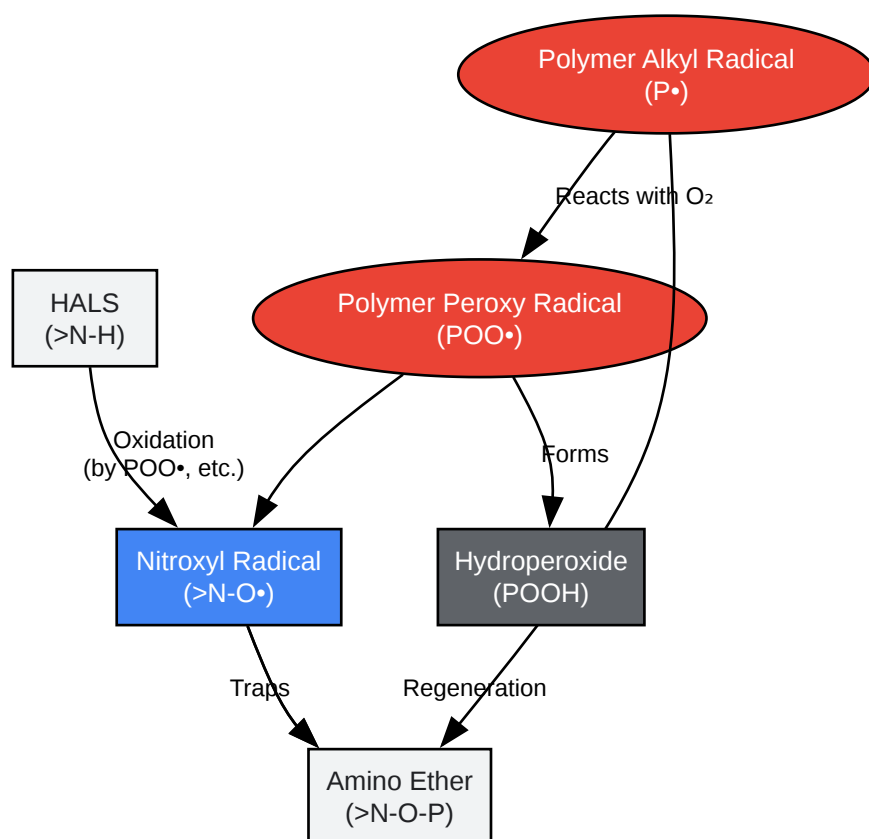
UV absorbers function by absorbing harmful UV radiation and dissipating it as harmless thermal energy.[14][15] Common classes of UV absorbers used in polyurethanes include benzotriazoles and benzophenones.[16]

- Benzotriazoles (e.g., Tinuvin® 328): These compounds have strong UV absorption in the 300-400 nm range.[14][17] Their mechanism involves an intramolecular hydrogen bond that, upon UV absorption, facilitates a rapid tautomerization, converting the electronic energy into vibrational energy (heat), which is then dissipated.[15]
- Benzophenones (e.g., Cyasorb™ UV-531): Similar to benzotriazoles, benzophenones absorb UV energy and dissipate it as heat. Their effectiveness is also attributed to the presence of a hydroxyl group ortho to the carbonyl, which enables the formation of an intramolecular hydrogen bond.

Hindered Amine Light Stabilizers (HALS)

HALS do not absorb UV radiation but act as radical scavengers, interrupting the photo-oxidation process.[18] They are highly efficient because they are regenerated in a cyclic process known as the Denisov Cycle, allowing a single HALS molecule to neutralize multiple free radicals.[14][19][20][21][22][23]

The basic mechanism involves the HALS being oxidized to a stable nitroxyl radical. This nitroxyl radical then traps alkyl radicals generated from the polymer, forming an amino ether. The amino ether can further react with peroxy radicals to regenerate the nitroxyl radical, thus continuing the cycle.[19][22] High molecular weight HALS, such as Chimassorb® 944, are often preferred due to their lower volatility and reduced migration within the polymer matrix.[24][25]



[Click to download full resolution via product page](#)

The Denisov Cycle of HALS Stabilization

Synergistic Effects

A combination of UV absorbers and HALS often provides a synergistic effect, offering enhanced protection compared to using either stabilizer alone. The UV absorber reduces the number of free radicals formed by filtering out UV radiation, while the HALS scavenges any radicals that are still generated.

Experimental Evaluation of UV Stability

The UV stability of aliphatic TPUs is typically evaluated using accelerated weathering tests that simulate long-term outdoor exposure in a laboratory setting. These tests involve controlled cycles of UV radiation, temperature, and moisture.

Standard Test Methods

Several ASTM standards are widely used for the accelerated weathering of plastics:

- ASTM G154: This practice utilizes fluorescent UV lamps to simulate the UV portion of sunlight.[\[4\]](#)[\[5\]](#)[\[17\]](#)[\[26\]](#)[\[27\]](#)
- ASTM D4329: This standard provides specific procedures for the fluorescent UV exposure of plastics, often referencing ASTM G154 for the apparatus and general procedures.[\[20\]](#)[\[28\]](#)[\[29\]](#)[\[30\]](#)[\[31\]](#)

Experimental Protocols

Below are detailed methodologies for conducting UV stability tests based on these standards.

3.2.1 Specimen Preparation

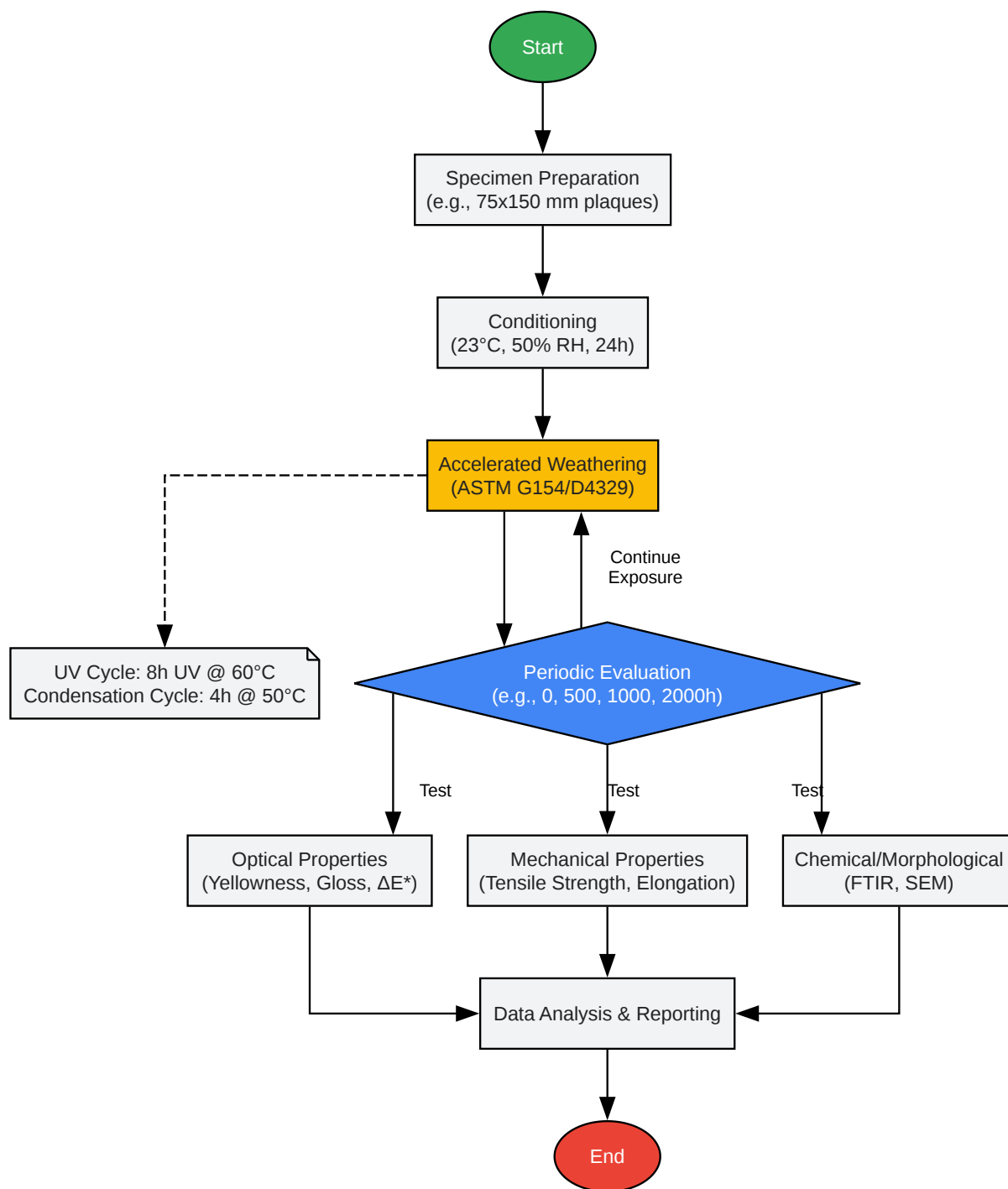
- Prepare at least three replicate specimens for each material being tested.[\[28\]](#)
- Specimens are typically flat panels, with common dimensions of 75 mm x 150 mm.[\[32\]](#)
- Ensure specimens are clean and free from any surface contaminants.
- Condition the specimens at $23 \pm 2^{\circ}\text{C}$ and $50 \pm 5\%$ relative humidity for at least 24 hours before testing.

3.2.2 Accelerated Weathering Test (ASTM G154, Cycle 1)

- Apparatus: Use a fluorescent UV and condensation apparatus conforming to ASTM G154.
- Lamps: Employ UVA-340 lamps to simulate the shortwave UV component of sunlight.[\[5\]](#)[\[33\]](#)
- Irradiance: Set the irradiance level to $0.89 \text{ W/m}^2/\text{nm}$ at 340 nm.[\[34\]](#)
- Test Cycle: A common cycle consists of:
 - 8 hours of UV exposure at a black panel temperature of 60°C .[\[5\]](#)[\[32\]](#)
 - 4 hours of condensation at a black panel temperature of 50°C .[\[5\]](#)[\[32\]](#)
- Duration: The total exposure duration can range from hundreds to thousands of hours, depending on the application requirements.[\[29\]](#)[\[31\]](#)

3.2.3 Property Evaluation

- Periodically remove specimens from the weathering chamber at specified intervals (e.g., 250, 500, 1000, 2000 hours).
- Evaluate the following properties and compare them to unexposed control samples:
 - Optical Properties:
 - Yellowness Index (YI): Measure according to ASTM E313. An increase in YI indicates discoloration.
 - Gloss: Measure at a specified angle (e.g., 60°) according to ASTM D523. A decrease in gloss signifies surface degradation.
 - Color Change (ΔE^*): Measure using a spectrophotometer according to ASTM D2244.
 - Mechanical Properties:
 - Tensile Strength and Elongation at Break: Measure according to ASTM D412. A reduction in these properties indicates polymer chain scission and degradation.
 - Chemical and Morphological Analysis:
 - Fourier Transform Infrared (FTIR) Spectroscopy: Analyze changes in chemical functional groups, such as the formation of carbonyl and hydroxyl groups and the degradation of urethane linkages.[\[21\]](#)[\[23\]](#)[\[35\]](#)
 - Scanning Electron Microscopy (SEM): Examine the surface morphology for cracks, crazing, and other signs of degradation.[\[7\]](#)



[Click to download full resolution via product page](#)

Workflow for UV Stability Testing

Quantitative Data on UV Stability

The following tables summarize the expected changes in the properties of aliphatic TPUs upon UV exposure, based on typical performance data.

Table 1: Effect of UV Exposure on Mechanical Properties of Unstabilized Aliphatic TPU

Exposure Time (hours)	Tensile Strength Retention (%)	Elongation at Break Retention (%)
0	100	100
500	85 - 95	80 - 90
1000	60 - 75	50 - 65
2000	30 - 50	20 - 40

Note: Data are representative values and can vary based on the specific TPU formulation (polyester vs. polyether) and exposure conditions. A study on TPU/PP blends showed a significant reduction in maximum tensile strength for blends with a lower percentage of UV protective additives after 320 hours of exposure.[\[36\]](#)

Table 2: Yellowness Index (ΔYI) of Aliphatic TPU with and without UV Stabilizers

Exposure Time (hours)	Unstabilized TPU (ΔYI)	Stabilized TPU (UVA + HALS) (ΔYI)
0	0	0
500	10 - 15	1 - 3
1000	20 - 30	3 - 6
2000	> 40	8 - 12

Note: ΔYI represents the change in Yellowness Index from the initial unexposed state. Stabilized formulations show significantly less yellowing.

Table 3: Gloss Retention of Aliphatic TPU at 60°

Exposure Time (hours)	Unstabilized TPU (%)	Stabilized TPU (UVA + HALS) (%)
0	100	100
500	70 - 80	90 - 95
1000	40 - 50	80 - 85
2000	< 20	60 - 70

Note: Gloss retention is a measure of the surface's ability to reflect light and is an indicator of surface degradation.

Implications for Medical Device and Drug Development

For medical devices, especially those that are implantable or have long-term contact with the body, maintaining material integrity is paramount. Many sterilization methods, such as gamma irradiation and electron beam, can also induce degradation in polymers.[\[6\]](#)[\[37\]](#) Aliphatic TPUs are generally more resistant to radiation than aromatic grades.[\[5\]](#)

- **Sterilization Compatibility:** Ethylene oxide (EtO) is a common sterilization method for TPUs as it operates at low temperatures and preserves the mechanical integrity and appearance of the material.[\[5\]](#) Autoclaving (steam sterilization) is generally not recommended for TPUs due to the risk of hydrolytic degradation.[\[5\]](#)
- **Material Selection:** When selecting an aliphatic TPU for a medical application, it is crucial to consider the combined effects of sterilization and potential UV exposure during the product's lifecycle. The use of appropriate UV stabilization packages can help mitigate degradation from both sources.
- **Leachables and Extractables:** Degradation of the polymer can lead to the formation of low molecular weight byproducts that could potentially leach out of the device. Therefore, a thorough understanding and testing of the UV stability of the chosen TPU grade are essential from a regulatory and safety perspective.

Conclusion

Aliphatic TPUs offer excellent intrinsic UV stability compared to their aromatic counterparts, making them a preferred choice for applications where color fastness and long-term property retention are critical. However, under prolonged exposure to UV radiation, they are still susceptible to degradation through photo-oxidative pathways. The incorporation of UV absorbers and HALS, often in synergistic combinations, is a highly effective strategy to significantly enhance the UV endurance of these materials. For researchers, scientists, and drug development professionals, a comprehensive understanding of these degradation and stabilization mechanisms, coupled with rigorous testing according to established protocols like ASTM G154 and D4329, is essential for the development of safe, effective, and durable products.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemistnotes.com [chemistnotes.com]
- 2. specialchem.com [specialchem.com]
- 3. youtube.com [youtube.com]
- 4. hunan-chem.com [hunan-chem.com]
- 5. What is UV Test ASTM G154? A Guide to UV Weathering Test [testronixinstruments.com]
- 6. researchgate.net [researchgate.net]
- 7. Norrish reaction - Wikipedia [en.wikipedia.org]
- 8. openresearch-repository.anu.edu.au [openresearch-repository.anu.edu.au]
- 9. researchgate.net [researchgate.net]
- 10. micomlab.com [micomlab.com]
- 11. researchgate.net [researchgate.net]
- 12. m.youtube.com [m.youtube.com]

- 13. chemrxiv.org [chemrxiv.org]
- 14. amazontele.com [amazontele.com]
- 15. diau08.lab.nycu.edu.tw [diao08.lab.nycu.edu.tw]
- 16. longchangchemical.com [longchangchemical.com]
- 17. santplas.com [santplas.com]
- 18. santplas.com [santplas.com]
- 19. dispersions-resins-products.basf.us [dispersions-resins-products.basf.us]
- 20. micomlab.com [micomlab.com]
- 21. Denisov Cycle → Area → Resource 1 [product.sustainability-directory.com]
- 22. researchgate.net [researchgate.net]
- 23. researchgate.net [researchgate.net]
- 24. amazontele.com [amazontele.com]
- 25. welltchemicals.com [welltchemicals.com]
- 26. ASTM G154 | Q-Lab [q-lab.com]
- 27. polymateadditives.com [polymateadditives.com]
- 28. researchgate.net [researchgate.net]
- 29. kiyorndlab.com [kiyorndlab.com]
- 30. store.astm.org [store.astm.org]
- 31. matestlabs.com [matestlabs.com]
- 32. UV Weathering Test Chamber Procedure as per ASTM G154 [pacorr.com]
- 33. 2017erp.com [2017erp.com]
- 34. Selecting Irradiance Control Points in Weathering Testing [en.roachelab.com]
- 35. hunan-chem.com [hunan-chem.com]
- 36. mdpi.com [mdpi.com]
- 37. dergipark.org.tr [dergipark.org.tr]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Ultraviolet Stability of Aliphatic Thermoplastic Polyurethanes]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1226596#ultraviolet-stability-of-aliphatic-thermoplastic-polyurethanes]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com